

safety and hazard information for 1,2-bis(trimethylsilyl)benzene

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Compound of Interest

Compound Name: **1,2-Bis(trimethylsilyl)benzene**

Cat. No.: **B095815**

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An In-depth Technical Guide to the Safety and Hazard Information of **1,2-bis(trimethylsilyl)benzene**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available safety and hazard information for **1,2-bis(trimethylsilyl)benzene**. It is intended for informational purposes for a technical audience and should not be considered a substitute for a formal risk assessment or a comprehensive Safety Data Sheet (SDS). Users should always consult the most up-to-date SDS from their supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Introduction

1,2-Bis(trimethylsilyl)benzene is an organosilicon compound utilized in chemical synthesis.^[1] Understanding its safety and hazard profile is crucial for its safe handling in a laboratory setting. This guide synthesizes available data on its hazards, exposure controls, and emergency procedures. A notable finding is the conflicting information regarding its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), underscoring the importance of a cautious approach to its handling.

Hazard Identification and Classification

There is conflicting information in the public domain regarding the GHS classification of **1,2-bis(trimethylsilyl)benzene**. Some sources classify it as causing serious eye irritation, while others state it is not a hazardous substance. This discrepancy highlights the need for careful handling and the use of appropriate personal protective equipment.

One supplier's Safety Data Sheet indicates that **1,2-bis(trimethylsilyl)benzene** causes serious eye irritation (H319).[\[2\]](#)[\[3\]](#) In contrast, another supplier classifies it as not a hazardous substance or mixture.[\[4\]](#) For other toxicological endpoints, such as acute toxicity, skin corrosion/irritation, and carcinogenicity, data is largely unavailable.[\[2\]](#)

GHS Classification

| Hazard Class | GHS Category | Hazard Statement | Source |
|--------------------------------------|----------------|-------------------------------------|---|
| Serious eye damage/eye irritation | Category 2A | H319: Causes serious eye irritation | [2] [3] |
| Not a hazardous substance or mixture | Not applicable | Not applicable | [4] |

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,2-bis(trimethylsilyl)benzene** is provided below.

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₁₂ H ₂₂ Si ₂ | [2] [3] |
| Molecular Weight | 222.47 g/mol | [3] |
| CAS Number | 17151-09-6 | [2] [5] |
| Appearance | Liquid | [5] |
| Color | Colorless | [5] |

Handling and Storage

Due to the uncertainty in its hazard profile, cautious handling and storage are recommended.

Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat.[\[2\]](#)
- Avoid breathing vapor or mist.
- Wash hands thoroughly after handling.[\[2\]](#)

Storage

- Keep the container tightly closed.
- Store in a cool, dry, and well-ventilated place.
- Some sources recommend refrigeration and storage under an inert gas.

Exposure Controls and Personal Protection

The following exposure controls and personal protective measures are recommended based on the available information.

| Control Parameter | Recommendation | Source |
|------------------------|--|---------------------|
| Engineering Controls | Use in a well-ventilated area. A local exhaust or a chemical fume hood is recommended. | [4] |
| Eye/Face Protection | Wear safety glasses with side shields or chemical safety goggles. | [2] |
| Skin Protection | Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. | [2] |
| Respiratory Protection | If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges. | |
| Hygiene Measures | Wash hands thoroughly after handling. | [2] |

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

| Exposure Route | First-Aid Measures | Source |
|----------------|--|--------|
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. | [2] |
| Skin Contact | Wash off with soap and plenty of water. | [2] |
| Inhalation | Move the person into fresh air. If not breathing, give artificial respiration. | [2] |
| Ingestion | Rinse mouth with water. Do NOT induce vomiting. | [2] |

Fire-Fighting Measures

| Aspect | Recommendation | Source |
|------------------------------|---|--------|
| Suitable Extinguishing Media | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. | [2] |
| Specific Hazards | No data available. | [2] |
| Protective Equipment | Wear self-contained breathing apparatus for firefighting if necessary. | [2] |

Accidental Release Measures

In the event of a spill, follow these procedures.

| Aspect | Recommendation | Source |
|---------------------------|--|---------------------|
| Personal Precautions | Wear appropriate personal protective equipment. Ensure adequate ventilation. | [4] |
| Environmental Precautions | Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. | [4] |
| Methods for Cleaning Up | Absorb with an inert material and dispose of as hazardous waste. | [4] |

Experimental Protocols

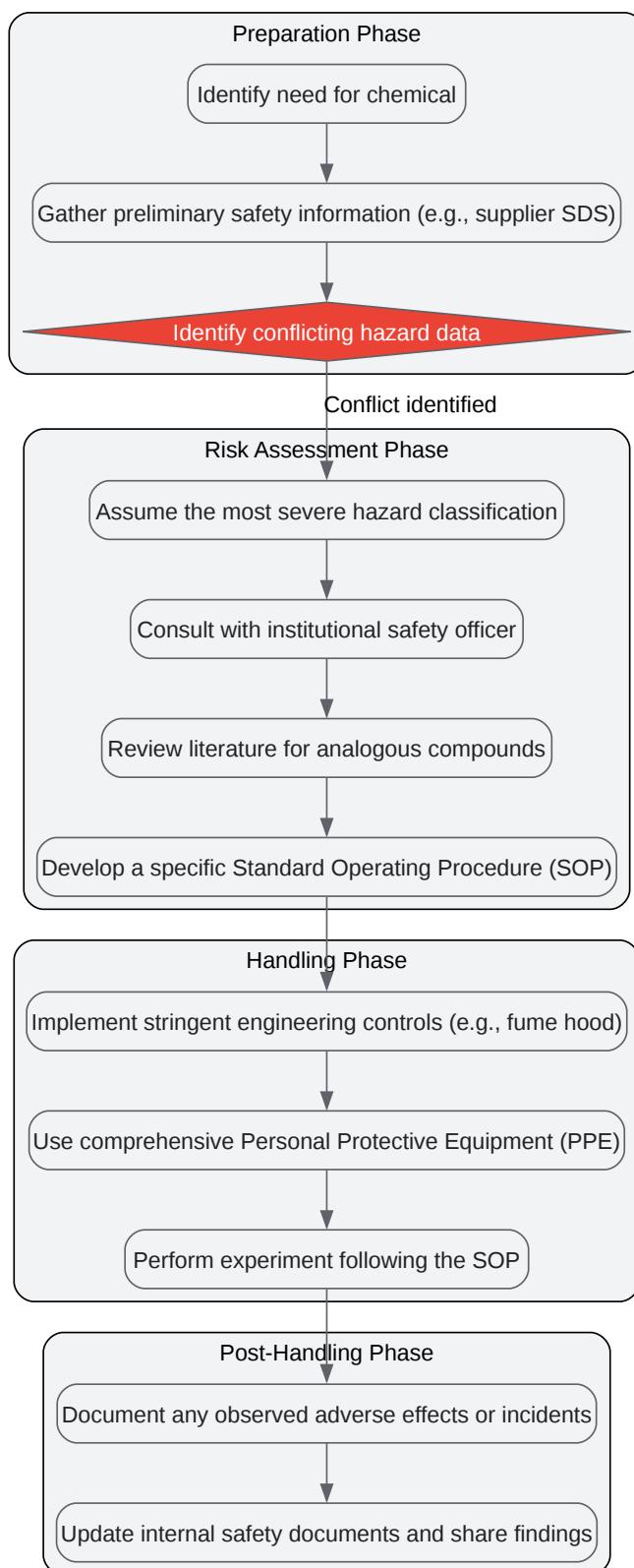
Detailed experimental protocols for the toxicological assessment of **1,2-bis(trimethylsilyl)benzene** are not available in the public domain. However, standardized methods, such as those established by the Organisation for Economic Co-operation and Development (OECD), are typically used for GHS classification.

Eye Irritation/Damage

The potential for eye irritation is a key hazard identified for this compound. The standard *in vivo* method is the Draize rabbit eye test (OECD Test Guideline 405). In this test, the substance is applied to one eye of a rabbit, with the other eye serving as a control. The eyes are observed for opacity, redness, and swelling at specific intervals. *In vitro* alternatives, such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD TG 437) or the Reconstructed human Cornea-like Epithelium (RhCE) test (OECD TG 492), are increasingly used to reduce animal testing.

Logical Workflow for Handling Chemicals with Conflicting Hazard Data

The conflicting GHS classification for **1,2-bis(trimethylsilyl)benzene** necessitates a cautious and systematic approach to its handling. The following diagram illustrates a logical workflow for researchers when faced with such a situation.



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Caption: Workflow for handling chemicals with conflicting safety data.

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References

- 1. 1,2-Bis(trimethylsilyl)benzene|Research Chemical [benchchem.com]
- 2. Page loading... [guidechem.com]
- 3. 1,2-Bis(trimethylsilyl)benzene | C12H22Si2 | CID 519794 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tcichemicals.com [tcichemicals.com]
- 5. labproinc.com [labproinc.com]
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